

Efficacy of Diethyl allylphosphonate as a flame retardant compared to other additives

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Compound of Interest

Compound Name: Diethyl allylphosphonate

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A Comparative Analysis of Diethyl Allylphosphonate and Alternative Flame Retardants

For Researchers, Scientists, and Drug Development Professionals: An Objective Guide to Flame Retardant Efficacy

The selection of an appropriate flame retardant is critical in the development of safe and reliable materials. This guide provides a comparative analysis of **Diethyl allylphosphonate** (DEAP), a reactive organophosphorus flame retardant, against other common additives. The efficacy of these compounds is evaluated based on standard industry fire safety tests, including Limiting Oxygen Index (LOI), UL-94 vertical burn classification, and cone calorimetry. Due to the limited availability of direct comparative data for **Diethyl allylphosphonate** in the public literature, data for the closely related aluminum diethylphosphinate (ADEP or AlPi) is used as a primary reference for a diethyl phosphorus-based flame retardant. ADEP shares a similar phosphorus-based active structure and mechanism, offering valuable insights into the expected performance of such compounds.

Overview of Flame Retardant Mechanisms

Organophosphorus flame retardants like **Diethyl allylphosphonate** and aluminum diethylphosphinate primarily function through a combination of gas-phase and condensed-

phase mechanisms. In the gas phase, they release phosphorus-containing radicals (e.g., $\text{PO}\cdot$) upon thermal decomposition. These radicals interfere with the high-energy $\text{H}\cdot$ and $\text{OH}\cdot$ radicals that propagate combustion, effectively quenching the flame. In the condensed phase, they promote the formation of a protective char layer on the polymer surface. This char layer acts as a physical barrier, insulating the underlying material from heat and oxygen and reducing the release of flammable volatiles.

Data Presentation: A Comparative Look at Flame Retardant Performance

The following tables summarize the quantitative data from key flammability tests for various flame retardants in common polymer systems, such as epoxy and unsaturated polyester (UP) resins.

Table 1: Limiting Oxygen Index (LOI) and UL-94 Classification of Various Flame Retardants in Epoxy Resin

Flame Retardant System	Polymer Matrix	Loading (wt%)	LOI (%)	UL-94 Rating	Reference
Neat Epoxy	Epoxy	0	22.6 - 26.2	Fails	[1][2]
ADP (ADEP)	Epoxy	15	29.5	V-0	[3]
ADP/Melamine/Pentaerythritol	Epoxy	10 (Total)	>30.0	V-0	[3]
DOPO-based Retardant (TAD)	Epoxy	4	33.4	V-0	[2]
Polyphosphonate (PDDP)	Epoxy	12	35.0	V-0	[4]

Table 2: Cone Calorimetry Data for Various Flame Retardants in Epoxy Resin (Heat Flux: 35-50 kW/m^2)

Flame Retardant System	Polymer Matrix	Loading (wt%)	pHRR (kW/m ²)	THR (MJ/m ²)	TSP (m ²)	Reference
Neat Epoxy	Epoxy	0	~1000-1100	~100-120	~25-30	[3] [4]
ADP/Melamine/Pentaerythritol	Epoxy	10 (Total)	493.2	124.8	24.4	[3]
DOPO-based Retardant	Epoxy	9	26% reduction	32% reduction	20.8% reduction	[5]
Polyphosphonate (PDDP)	Epoxy	12	54.8% reduction	26.8% reduction	-	[4]

Table 3: Limiting Oxygen Index (LOI) and UL-94 Classification of Various Flame Retardants in Unsaturated Polyester (UP) Resin

Flame Retardant System	Polymer Matrix	Loading (wt%)	LOI (%)	UL-94 Rating	Reference
Neat UP Resin	UP	0	~19-21	Fails	[6] [7]
IFR + ADP (ADEP)	UP	15 + 2	28.5	V-0	[6] [8]
DOPO-based Retardant (DOPO-TAIC)	UP	20	28.0	V-0	[7]
Aluminum Methyl Methylphosphonate	UP	22.5	-	V-0	

Table 4: Cone Calorimetry Data for Various Flame Retardants in Unsaturated Polyester (UP) Resin (Heat Flux: 50 kW/m²)

Flame Retardant System	Polymer Matrix	Loading (wt%)	pHRR (kW/m ²)	THR (MJ/m ²)	Reference
Neat UP Resin	UP	0	~890-1012	~108-115	[7]
DOPO-based Retardant (DOPO-TAIC) + M-SiC	UP	15 + 15	488	-	[7]
Aluminum Methyl Methylphosphonate	UP	25	229	49	
Aluminum Trihydrate (ATH)	UP	25	312	132	

Note: IFR refers to an intumescent flame retardant system, often composed of ammonium polyphosphate (APP), pentaerythritol (PER), and melamine (MEL).

Experimental Protocols

A brief overview of the standard methodologies for the key experiments cited is provided below.

Limiting Oxygen Index (LOI) - ASTM D2863

This test determines the minimum concentration of oxygen in a flowing mixture of oxygen and nitrogen that will just support flaming combustion of a material. A small, vertically oriented specimen is ignited at its upper end, and the oxygen concentration in the surrounding atmosphere is adjusted until the flame is self-sustaining. A higher LOI value indicates better flame retardancy.

UL-94 Vertical Burn Test

In this test, a rectangular specimen is mounted vertically and a flame is applied to its lower end for two 10-second intervals. The test evaluates the time it takes for the flame to extinguish after the ignition source is removed, whether flaming drips ignite a cotton patch placed below the specimen, and the total flaming combustion time. The classifications, from most to least flame retardant, are V-0, V-1, and V-2.

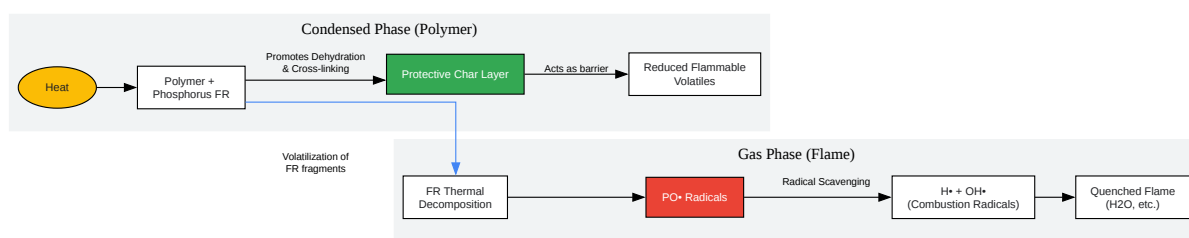
Cone Calorimetry - ASTM E1354

The cone calorimeter is one of the most effective bench-scale methods for assessing the fire behavior of materials. A sample is exposed to a specific level of radiant heat, and various parameters are measured, including:

- Time to Ignition (TTI): The time it takes for the material to ignite.
- Peak Heat Release Rate (pHRR): The maximum rate at which heat is produced during combustion, a key indicator of fire intensity.
- Total Heat Release (THR): The total amount of heat generated throughout the combustion process.
- Total Smoke Production (TSP): The total amount of smoke generated.

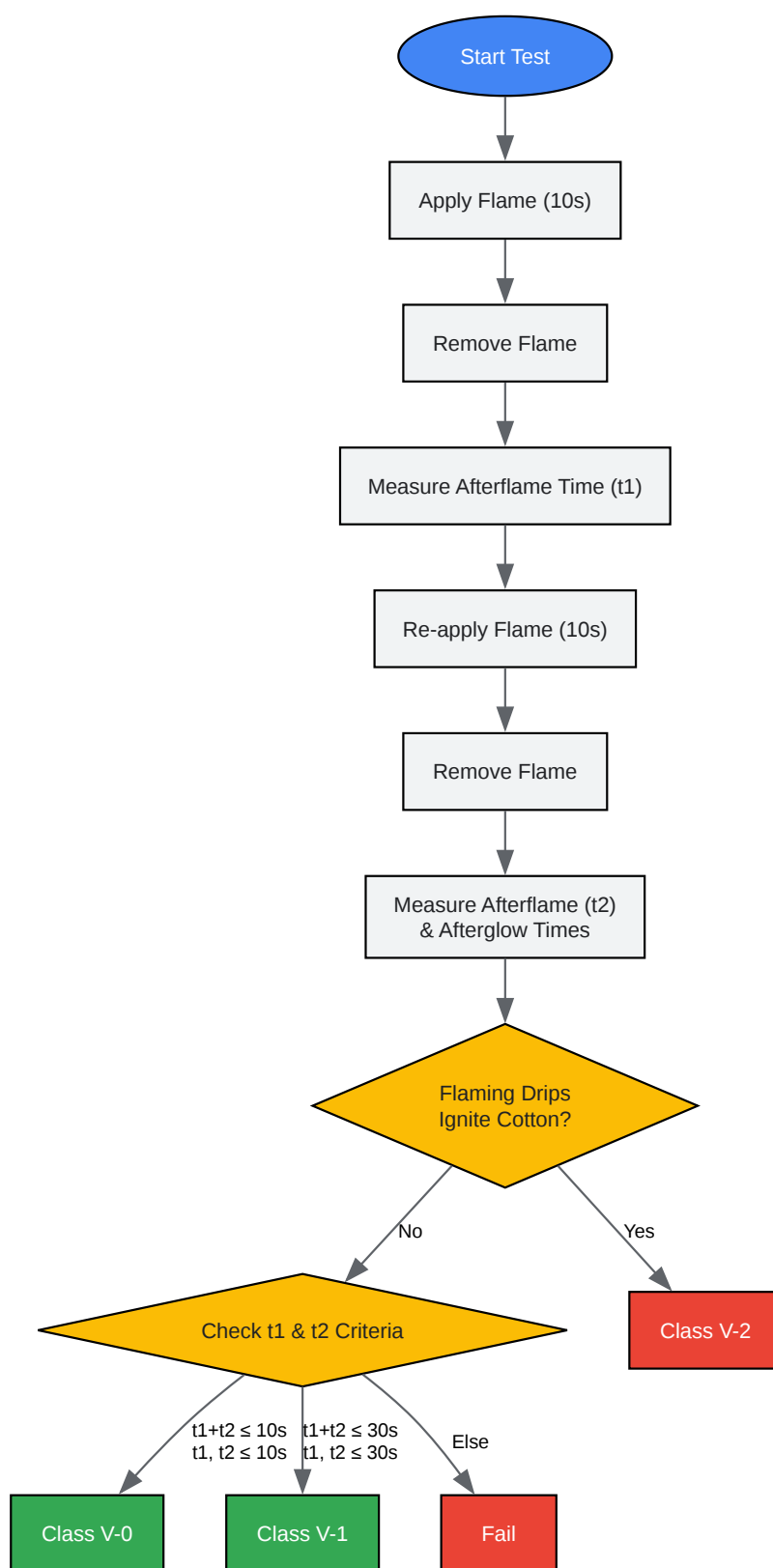
Mandatory Visualizations

The following diagrams illustrate the flame retardant mechanism and experimental workflows.



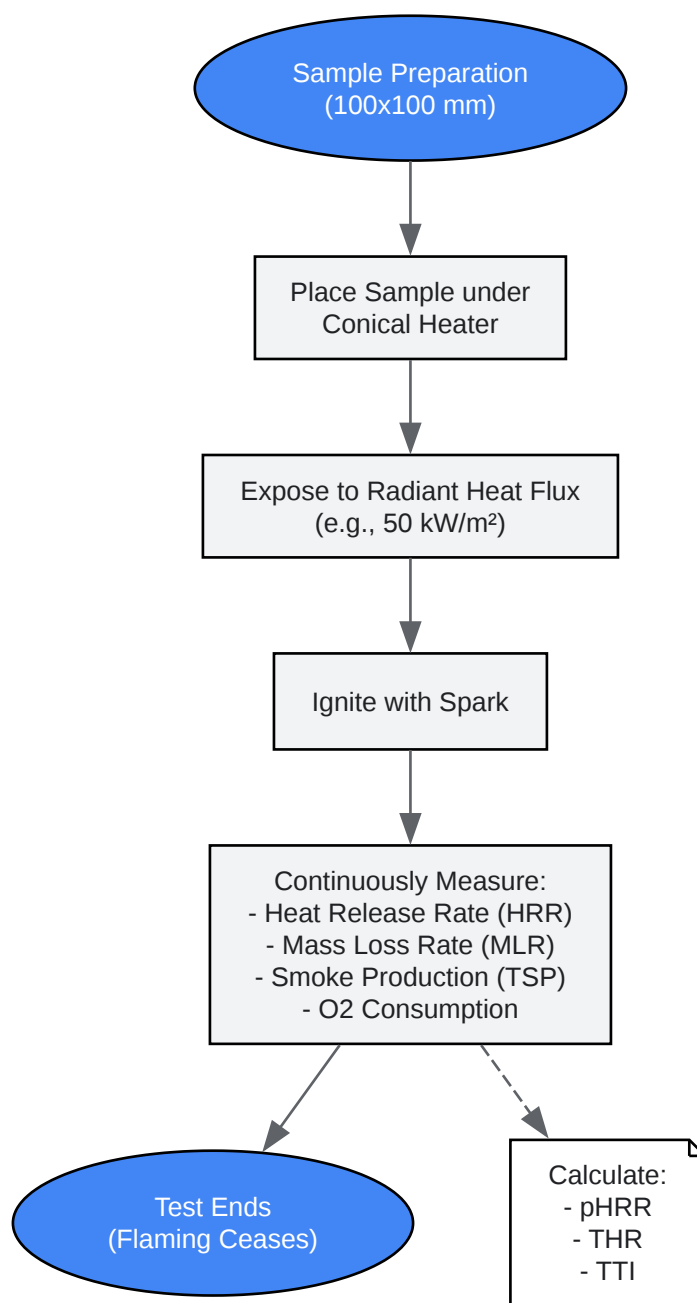
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Caption: Mechanism of Organophosphorus Flame Retardants.



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Caption: UL-94 Vertical Burn Test Workflow.



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Caption: Cone Calorimeter Experimental Workflow.

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